

# Acid Violet 7 CAS number and molecular formula

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## Compound of Interest

Compound Name: *Acid Violet 7*

Cat. No.: *B1207784*

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## An In-Depth Technical Guide to **Acid Violet 7**

This technical guide provides a comprehensive overview of **Acid Violet 7**, a synthetic azo dye. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, applications, and relevant experimental protocols.

## Core Identification

**Acid Violet 7** is chemically identified by the following:

Identifier	Value	Citation
CAS Number	4321-69-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>20</sub> H <sub>16</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>9</sub> S <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	566.47 g/mol	
Chemical Name	Disodium 5-acetamido-3-(4-acetamidophenyl)azo-4-hydroxynaphthalene-2,7-disulphonate	
Synonyms	C.I. Acid Violet 7, C.I. 18055, Acid Fuchsine 6B, Acid Red 6B, Acid Violet 6B	

## Physicochemical Properties

**Acid Violet 7** is a deep red or dark-brown powder with specific solubility and reactivity characteristics.

Property	Description	Citation
Appearance	Deep red / Dark-brown powder	
Solubility	Soluble in water (yields a blueish-red to red solution); Slightly soluble in ethanol and acetone; Insoluble in other organic solvents.	
Reactivity with Acid/Base	In strong sulfuric acid, it appears blueish-red, turning bright red upon dilution. In nitric acid, it forms a scarlet to orange solution. The aqueous solution turns magenta with the addition of concentrated hydrochloric acid and orange-brown with sodium hydroxide.	
Reactivity with Metal Ions	In the presence of copper ions, its color becomes slightly darker and more blue. With iron ions, the color becomes slightly lighter. Chromium ions have little effect on its color.	
Molecular Structure	Single azo class dye.	

## Synthesis Protocol

The synthesis of **Acid Violet 7** is a two-step process involving diazotization followed by an azo coupling reaction.

### Step 1: Diazotization of p-Aminoacetanilide

- Reactant: p-Aminoacetanilide (N-(4-aminophenyl)acetamide).

- Process: p-Aminoacetanilide is treated with a source of nitrous acid (typically sodium nitrite in an acidic medium) to form a diazonium salt. This reaction is temperature-sensitive and is usually carried out at low temperatures (0-5 °C) to prevent the decomposition of the unstable diazonium salt.

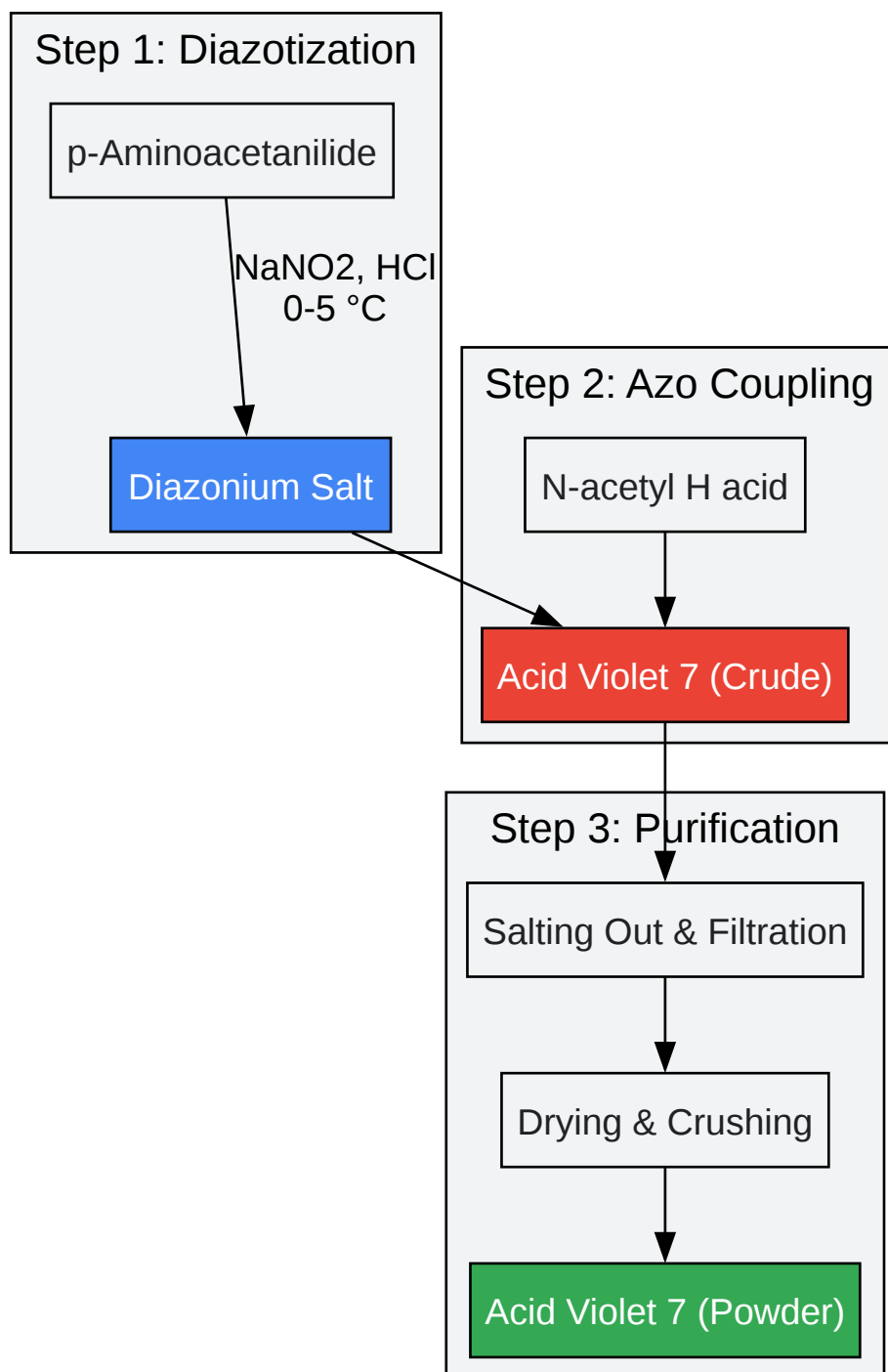
#### Step 2: Azo Coupling

- Reactant: N-acetyl H acid (4-Acetamido-5-hydroxynaphthalene-2,7-disulfonic acid).
- Process: The diazonium salt solution from Step 1 is added to a solution of N-acetyl H acid. A coupling reaction occurs where the diazonium salt acts as an electrophile and attacks the electron-rich naphthalene ring of the N-acetyl H acid, forming the azo bond (-N=N-) that characterizes **Acid Violet 7**.

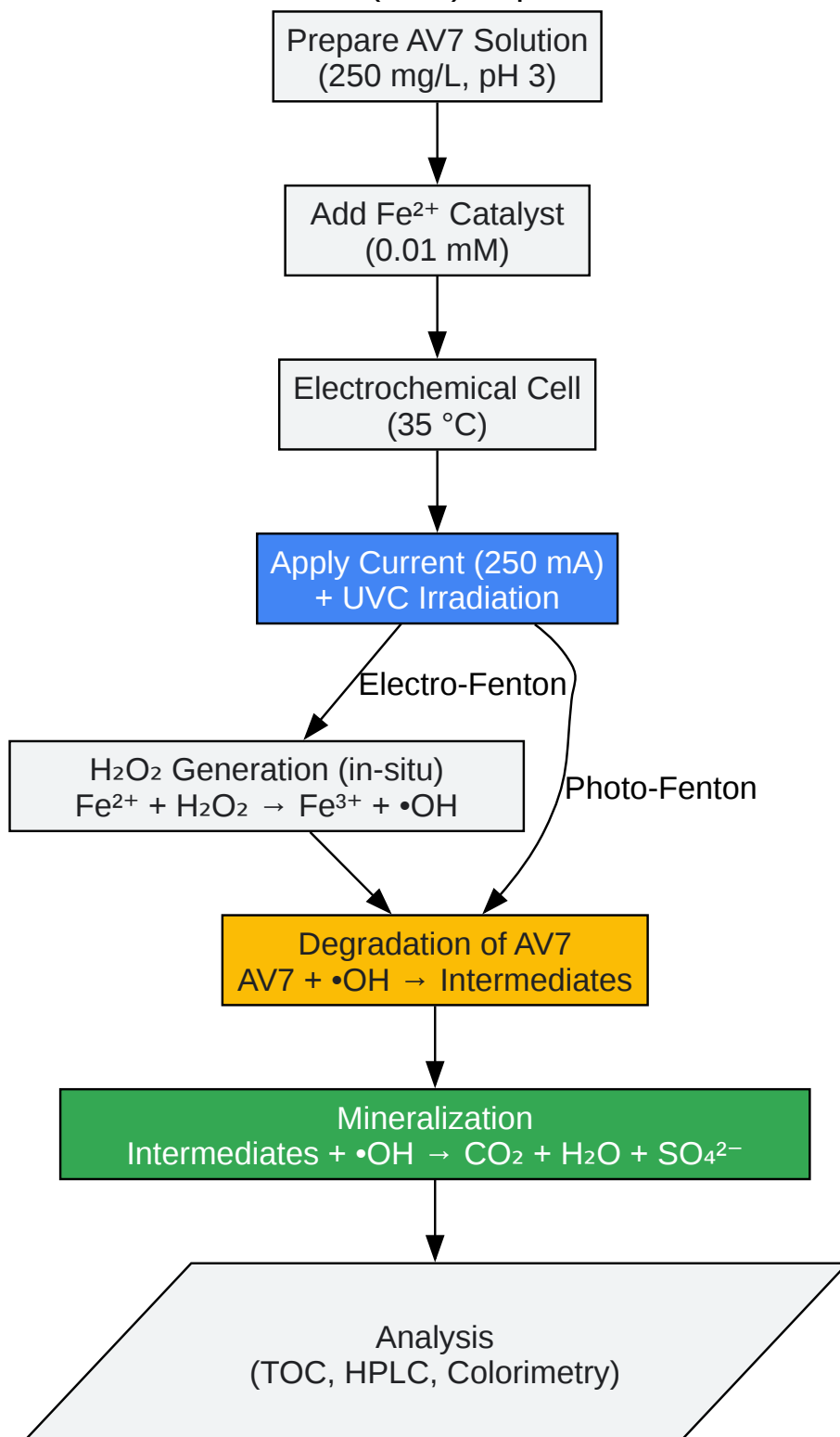
#### Step 3: Isolation and Purification

- Process: The resulting dye is isolated from the reaction mixture through salting out, followed by filtration. The collected solid is then dried and crushed to yield the final powdered product.

## Synthesis Workflow of Acid Violet 7



## Photo-Electro-Fenton (PEF) Experimental Workflow

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